

N-Methoxyanhydrovobasinediol: A Technical Overview of a Rare Indole Alkaloid

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Compound of Interest

Compound Name: N-Methoxyanhydrovobasinediol

Cat. No.: B15589631 Get Quote

CAS Number: 125180-42-9

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Methoxyanhydrovobasinediol is a naturally occurring indole alkaloid isolated from plant species of the Apocynaceae family, notably Gelsemium elegans.[1] As a member of the vobasine class of alkaloids, it is of interest to the pharmacological and drug development sectors for its potential therapeutic applications. However, publicly available scientific literature dedicated to this specific compound is exceedingly scarce. This guide provides a comprehensive overview of the currently available technical data for **N-**

Methoxyanhydrovobasinediol and offers context based on the known biological activities of related alkaloids from Gelsemium elegans.

Physicochemical Properties

Quantitative data for **N-Methoxyanhydrovobasinediol** is limited to basic physicochemical properties. The following table summarizes the available information.



Property	Value	Source
CAS Number	125180-42-9	[1][2][3]
Chemical Formula	C21H26N2O2	[1]
Molecular Weight	338.4 g/mol	[1]
IUPAC Name	methyl (1S,14R,15E,18S)-15- ethylidene-17-methyl-12-oxo- 10,17- diazatetracyclo[12.3.1.0 ³ , ¹¹ .0 ⁴ , ⁹]octadeca-3(11),4,6,8- tetraene-18-carboxylate	N/A
Canonical SMILES	CC=C1CN(C2CC3=C(C4CC1 C2CO4)N(C5=CC=CC=C35)O C)C	[1]
Appearance	Solid (predicted)	[4]
Purity	≥98% (as offered by commercial suppliers)	[3]
Storage	Room temperature	[3]

Biological Context and Potential Activities

While direct experimental evidence for the biological activity of N-

Methoxyanhydrovobasinediol is not available in peer-reviewed literature, the activities of other alkaloids from Gelsemium elegans provide a strong basis for potential research directions.

Gelsemium elegans is a well-known toxic plant that is also used in traditional medicine for treating pain, spasticity, and skin ulcers.[5] Its primary bioactive constituents are indole alkaloids, which have demonstrated a range of pharmacological effects, including:

 Anti-inflammatory and Analgesic Effects: Crude alkaloid fractions and isolated compounds from Gelsemium elegans have shown significant anti-inflammatory and analgesic properties.
 [2][3]



- Antitumor Activity: Various alkaloids from this plant have exhibited cytotoxic effects against several human cancer cell lines, including lung adenocarcinoma, colon cancer, and liver cancer.[1][5]
- Immunomodulatory Properties: Some alkaloids from Gelsemium species have been noted for their ability to modulate the immune system.[5]

Given that **N-Methoxyanhydrovobasinediol** is a vobasine-type alkaloid, the known cytotoxic activities of other bisindole alkaloids of the iboga-vobasine type against various cancer cell lines are particularly relevant.[6]

Experimental Protocols and Methodologies

A thorough search of scientific databases has revealed no published experimental protocols specifically detailing the synthesis, purification, or biological evaluation of **N-Methoxyanhydrovobasinediol**.

For researchers interested in studying this compound, general methodologies for the isolation and analysis of indole alkaloids from plant material would be applicable. These typically involve:

- Extraction: Maceration or Soxhlet extraction of dried and powdered plant material (e.g., stems and leaves of Gelsemium elegans) with a suitable organic solvent.
- Acid-Base Extraction: Partitioning of the crude extract between an acidic aqueous solution and an organic solvent to separate alkaloids from other plant constituents.
- Chromatographic Purification: Repeated column chromatography (e.g., silica gel, Sephadex) and preparative high-performance liquid chromatography (HPLC) to isolate the pure compound.
- Structure Elucidation: Use of spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy to confirm the structure of the isolated alkaloid.

Signaling Pathways



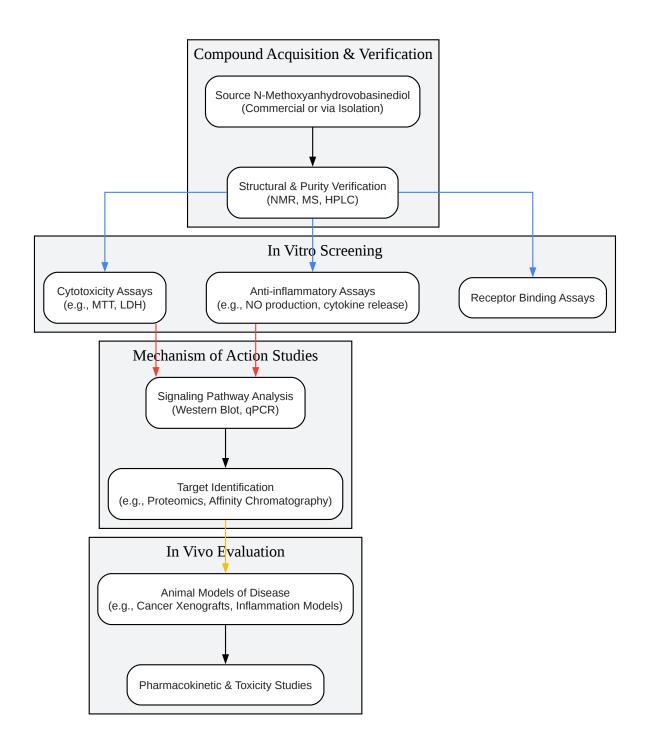
There is currently no information available in the scientific literature regarding the specific signaling pathways modulated by **N-Methoxyanhydrovobasinediol**.

Based on the known activities of related indole alkaloids, potential areas of investigation could include pathways involved in inflammation (e.g., NF-kB, MAPK signaling) and cancer cell proliferation and apoptosis (e.g., PI3K/Akt, BcI-2 family proteins). However, this remains speculative without direct experimental evidence.

Logical Workflow for Future Research

The following diagram outlines a logical workflow for initiating research on **N-Methoxyanhydrovobasinediol**.





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Proposed research workflow for **N-Methoxyanhydrovobasinediol**.



Conclusion and Future Directions

N-Methoxyanhydrovobasinediol represents a largely unexplored natural product with potential therapeutic value, inferred from its classification as a vobasine alkaloid and its origin from the medicinally significant plant Gelsemium elegans. The significant gap in the scientific literature highlights a clear opportunity for novel research. Future studies should focus on the isolation or synthesis of this compound, followed by a systematic evaluation of its biological activities. Elucidating its mechanism of action and identifying its molecular targets will be crucial steps in determining its potential as a lead compound for drug development. Given the known toxic properties of many alkaloids from Gelsemium, any investigation into the biological effects of **N-Methoxyanhydrovobasinediol** should be approached with appropriate caution and rigorous toxicological assessment.

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